

Essential Safety and Logistical Information for Handling ACP-319

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ACP-319

Cat. No.: B1574553

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Disclaimer: No specific Safety Data Sheet (SDS) for **ACP-319** is publicly available. This guide is based on the general principles of handling potent, investigational research compounds and information on Selective Androgen Receptor Modulators (SARMs) as a chemical class. **ACP-319** is identified as a SARM, which are investigational drugs not approved for human use and are associated with potential health risks, including liver injury.^{[1][2][3]} A thorough risk assessment should be conducted by researchers prior to handling this compound.

This document provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for laboratory professionals, including researchers, scientists, and drug development personnel, working with **ACP-319**.

Risk Assessment and Hierarchy of Controls

Before any work with **ACP-319** begins, a comprehensive risk assessment is mandatory. The hierarchy of controls is a systematic approach to minimizing risk and should be implemented in the following order of preference: Elimination, Substitution, Engineering Controls, Administrative Controls, and finally, Personal Protective Equipment (PPE).^{[4][5][6]}

- **Elimination and Substitution:** Due to the nature of research, eliminating or substituting **ACP-319** may not be feasible.
- **Engineering Controls:** These are the most effective means of containment and involve physical changes to the workspace to isolate personnel from the hazard.^[6] Examples include using a certified chemical fume hood or a biological safety cabinet.

- **Administrative Controls:** These are work practices and procedures that reduce the duration, frequency, and severity of exposure.^[6] This includes establishing standard operating procedures (SOPs), providing thorough training, and designating specific areas for handling potent compounds.
- **Personal Protective Equipment (PPE):** PPE is the last line of defense and must be used in conjunction with engineering and administrative controls.^[4]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical for minimizing exposure to potent research compounds like **ACP-319**. The following table summarizes recommended PPE for various laboratory activities.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a powder)	- Full-face powered air-purifying respirator (PAPR) or a full-face respirator with appropriate cartridges- Disposable solid-front lab coat with tight-fitting cuffs- Double-gloving with chemical-resistant gloves (e.g., nitrile)- Disposable sleeves- Safety glasses or goggles (if not using a full-face respirator)	High risk of aerosolization and inhalation of potent powders. Full respiratory protection is crucial. Double-gloving provides an additional barrier against contamination. [7]
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Single pair of chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains. Engineering controls are the primary means of protection. [7]
In Vitro / In Vivo Dosing	- Lab coat- Safety glasses- Appropriate gloves for the solvent and compound	Focus on preventing skin and eye contact. The specific procedure will dictate the necessary level of containment. [7]

Note on Gloves: The choice of glove material should be based on the solvent used to dissolve **ACP-319**. Consult a glove compatibility chart to ensure the selected gloves provide adequate protection.

Experimental Protocols: Handling and Disposal

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.

- Store **ACP-319** in a clearly labeled, sealed container in a designated, secure, and well-ventilated area.
- Access to the storage area should be restricted to authorized personnel only.

Handling Procedures:

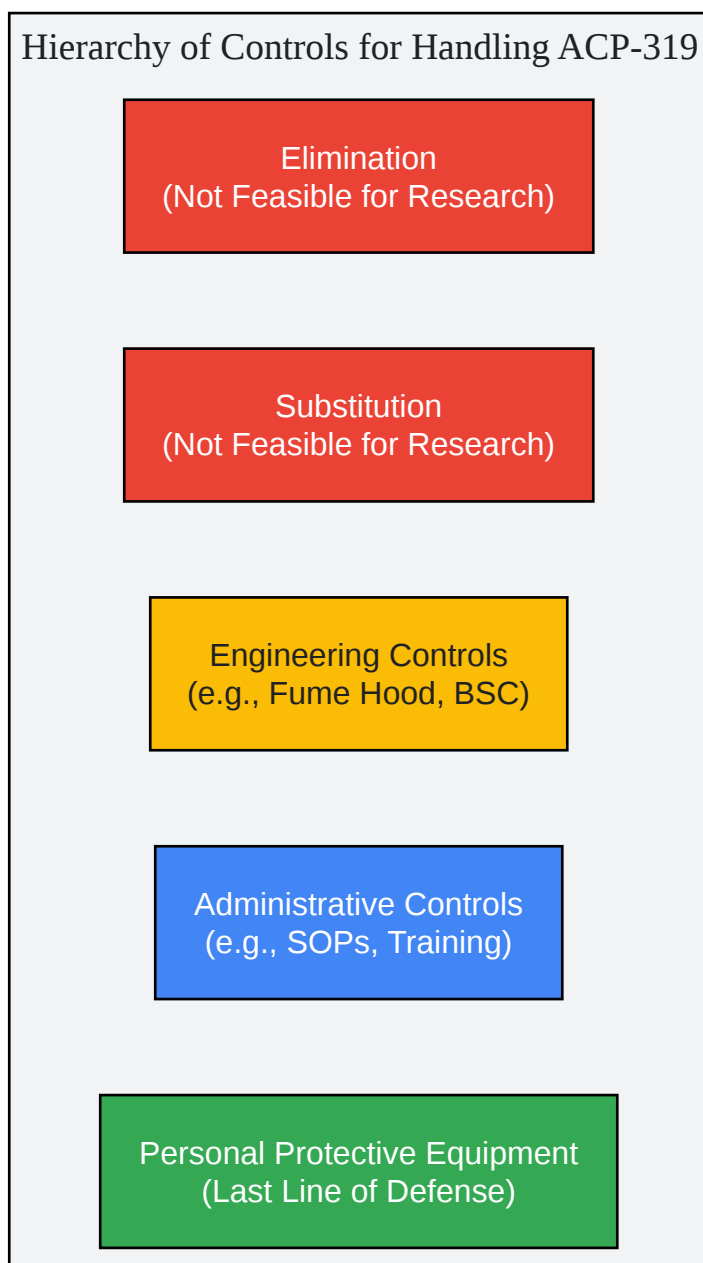
- All handling of **ACP-319** powder should be performed within a certified chemical fume hood or other suitable containment device.
- Use dedicated equipment (spatulas, weigh boats, etc.) for handling **ACP-319**. If equipment is to be reused, it must be thoroughly decontaminated.
- When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- After handling, wipe down the work area with an appropriate deactivating solution (if known) or a cleaning agent, followed by a rinse.

Disposal Plan: All waste generated from handling **ACP-319** is considered hazardous and must be disposed of accordingly.

Waste Type	Disposal Procedure	Rationale
Contaminated Labware (e.g., vials, pipette tips)	- Collect in a designated, puncture-resistant, and sealed container.- Label as "Hazardous Waste" with the name of the compound.	To prevent accidental exposure and ensure proper disposal by a certified hazardous waste vendor.[7]
Contaminated PPE (e.g., gloves, lab coat)	- Carefully doff PPE to avoid self-contamination.- Place in a sealed bag or container labeled as hazardous waste.	To prevent the spread of contamination outside of the designated work area.[7]
Aqueous Waste	- Collect in a sealed, labeled container.- Do not mix with other waste streams unless compatibility is confirmed.	To ensure proper chemical waste segregation and disposal.[7]

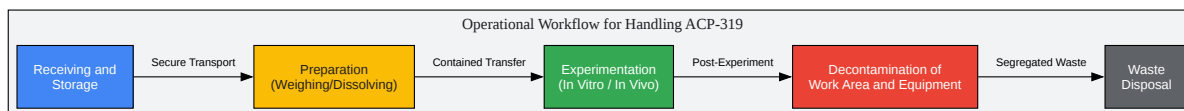
All hazardous waste must be disposed of through a certified hazardous waste vendor in accordance with local, state, and federal regulations.

Visualizations



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Caption: Hierarchy of Controls for Managing **ACP-319** Exposure Risk.



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Caption: Step-by-step workflow for the safe handling and disposal of **ACP-319**.

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